

An In-depth Technical Guide on 2-Amino-2-methyl-1-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-2-methyl-1-propanol

Cat. No.: B013486

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This document provides a concise technical overview of **2-Amino-2-methyl-1-propanol**, focusing on its fundamental molecular properties. It is intended for researchers, scientists, and professionals in the field of drug development who require precise data for experimental design and chemical synthesis.

Core Molecular Data

2-Amino-2-methyl-1-propanol, a substituted aliphatic alcohol, is utilized in various applications, including as a pH balancer in cosmetic formulations[1]. Its core molecular and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C4H11NO	[2][3][4][5][6]
Molecular Weight	89.14 g/mol	[2][3][5][7]
IUPAC Name	2-amino-2-methylpropan-1-ol	[2]
CAS Registry Number	124-68-5	[3][4]

Experimental Protocols

The determination of the molecular weight and formula of **2-Amino-2-methyl-1-propanol** is typically achieved through standard analytical chemistry techniques.

Mass Spectrometry for Molecular Weight Determination:

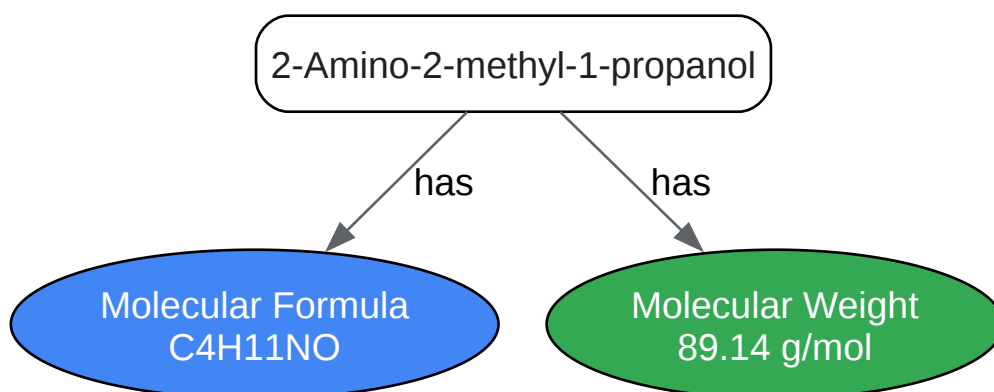
- **Sample Preparation:** A dilute solution of **2-Amino-2-methyl-1-propanol** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into a mass spectrometer and ionized, commonly using techniques like Electrospray Ionization (ESI) or Electron Ionization (EI).
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the resulting ions is measured by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Data Interpretation:** The molecular weight is determined from the peak corresponding to the molecular ion $[M+H]^+$ or $[M]^+$. For **2-Amino-2-methyl-1-propanol**, a prominent peak would be expected around m/z 90.14.

Elemental Analysis for Molecular Formula Determination:

- **Combustion:** A precisely weighed sample of **2-Amino-2-methyl-1-propanol** is combusted in a furnace in the presence of excess oxygen.
- **Gas Separation:** The combustion products (CO_2 , H_2O , N_2) are passed through a series of absorbent traps or a gas chromatography column to separate them.
- **Detection:** The amount of each gas is quantified using a thermal conductivity detector or other suitable detectors.
- **Calculation:** The percentage composition of Carbon, Hydrogen, and Nitrogen is calculated from the amounts of CO_2 , H_2O , and N_2 produced. The percentage of Oxygen can be determined by difference. These percentages are then used to derive the empirical and subsequently the molecular formula, which for this compound is $C_4H_{11}NO$ ^[3].

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the compound's name and its fundamental molecular identifiers.



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Caption: Relationship between compound and its molecular properties.

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